

Health and Safety Considerations for 1-Hexadecene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Hexadecene

Cat. No.: B165127

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **1-Hexadecene**, a long-chain alpha-olefin used in various industrial applications, including as a chemical intermediate and in the formulation of functional fluids and surfactants.[1][2][3] This document is intended to equip researchers, scientists, and drug development professionals with the necessary information for the safe handling, storage, and use of this chemical.

Chemical and Physical Properties

1-Hexadecene is a colorless liquid with the molecular formula $C_{16}H_{32}$. [1][3] It is characterized by a double bond at the primary carbon position, which imparts greater reactivity compared to its internal olefin isomers. [2] Key physical and chemical properties are summarized in the table below.

Property	Value
CAS Number	629-73-2
Molecular Formula	C16H32
Molecular Weight	224.43 g/mol
Appearance	Colorless liquid
Melting Point	4 °C
Boiling Point	284 °C
Flash Point	132 °C
Autoignition Temperature	224 °C
Density	0.781 g/cm ³ at 20 °C
Water Solubility	Insoluble

Toxicological Profile

The toxicological profile of **1-Hexadecene** has been evaluated through various studies. The primary health concern is aspiration toxicity. It is not classified as a carcinogen, mutagen, or reproductive toxicant.

Acute Toxicity

Route	Species	Test	Result
Oral	Rat	LD50	> 10,000 mg/kg
Dermal	Rabbit	LD50	> 10,000 mg/kg

Repeated Dose Toxicity

A repeated dose toxicity study in rats via oral gavage showed a No-Observed-Adverse-Effect Level (NOAEL) of 1000 mg/kg bw/day.[4]

Skin and Eye Irritation

1-Hexadecene may cause mild skin irritation, and repeated or prolonged contact can lead to skin dryness and cracking due to the removal of natural fats.[1][4][5] It may also cause mild eye irritation.[1][5]

Aspiration Hazard

Due to its low viscosity, **1-Hexadecene** poses a significant aspiration hazard. If swallowed, the liquid can be aspirated into the lungs, which may cause a serious, potentially fatal chemical pneumonitis.[6] Vomiting should not be induced if ingested.

Genotoxicity

An in vivo micronucleus test in mice showed negative results, indicating that **1-Hexadecene** is not genotoxic.

Ecotoxicological Profile

1-Hexadecene is considered to be readily biodegradable. While some data suggests it may be very toxic to aquatic life with long-lasting effects, other studies indicate it is not expected to be harmful to aquatic organisms.[7]

Species	Test	Result
Rainbow Trout (Oncorhynchus mykiss)	96h LC50	> 1000 mg/L
Daphnia magna	48h EC50	> 1000 mg/L
Freshwater Algae (Selenastrum capricornutum)	72h EC50	> 1000 mg/L

Experimental Protocols

The following are detailed methodologies for key toxicological and ecotoxicological experiments cited for **1-Hexadecene**.

OECD Guideline 422: Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity

Screening Test

- Objective: To evaluate the repeated dose toxicity and screen for potential reproductive and developmental effects.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Test Species: Rat.
- Administration Route: Oral gavage.
- Procedure:
 - At least three dose groups and a control group are used, with a minimum of 10 male and 10 female rats per group.[\[9\]](#)[\[11\]](#)
 - The test substance is administered daily in graduated doses.[\[9\]](#)[\[11\]](#)
 - Males are dosed for a minimum of four weeks, and females are dosed throughout the study (approximately 63 days).[\[9\]](#)
 - Animals are observed for clinical signs of toxicity, and body weight and food/water consumption are recorded.[\[9\]](#)
 - Females are mated with males from the same dose group.
 - Observations of mating performance, fertility, gestation length, parturition, and pup viability are recorded.
 - At the end of the study, a gross necropsy and histopathological examination of organs are performed.[\[9\]](#)[\[11\]](#)

OECD Guideline 203: Fish, Acute Toxicity Test

- Objective: To determine the acute lethal toxicity of a substance to fish.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Test Species: Rainbow Trout (*Oncorhynchus mykiss*) or other suitable species.
- Procedure:

- Fish are exposed to the test substance in a geometric series of at least five concentrations for a period of 96 hours.[13]
- A control group is maintained under the same conditions without the test substance.
- Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[13]
- Water quality parameters such as pH, dissolved oxygen, and temperature are monitored. [12]
- The LC50 (the concentration that is lethal to 50% of the test fish) is calculated at the end of the exposure period.[13]

OECD Guideline 202: Daphnia sp. Acute Immobilisation Test

- Objective: To determine the acute immobilizing effect of a substance on Daphnia.[16][17][18][19]
- Test Species:Daphnia magna.
- Procedure:
 - Young daphnids (less than 24 hours old) are exposed to at least five concentrations of the test substance for 48 hours.[16][17][19]
 - The number of immobilized daphnids is recorded at 24 and 48 hours.[16][17][19] Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation. [17]
 - The EC50 (the concentration that immobilizes 50% of the daphnids) is calculated.[16][17]

OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

- Objective: To determine the effect of a substance on the growth of freshwater algae.[20][21][22]

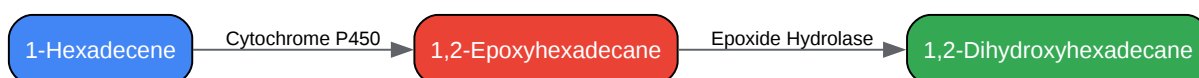
- Test Species: *Selenastrum capricornutum* (now known as *Pseudokirchneriella subcapitata*).
- Procedure:
 - Exponentially growing cultures of algae are exposed to at least five concentrations of the test substance over a 72-hour period.[4][20][21]
 - The growth of the algae is measured at 24, 48, and 72 hours, typically by cell counts or another measure of biomass.[21]
 - The EC50 for growth inhibition is calculated by comparing the growth in the test cultures to that of the control cultures.[20]

OECD Guideline 474: Mammalian Erythrocyte Micronucleus Test

- Objective: To detect damage to chromosomes or the mitotic apparatus in erythroblasts.[5][23][24][25]
- Test Species: Mouse.
- Procedure:
 - Animals are exposed to the test substance, typically via gavage or intraperitoneal injection.[24]
 - At appropriate times after exposure, bone marrow or peripheral blood is collected.[23][24]
 - The cells are stained, and the frequency of micronucleated polychromatic erythrocytes is determined by microscopic analysis.[23]
 - An increase in the frequency of micronucleated cells in treated animals compared to controls indicates genotoxic potential.[23]

Metabolic Pathway and Health and Safety Workflow Metabolic Pathway

1-Hexadecene is metabolized in the liver by cytochrome P450 enzymes to form 1,2-epoxyhexadecane.[26] This epoxide is a reactive intermediate. It can then be further metabolized by epoxide hydrolase to the less reactive 1,2-dihydroxyhexadecane, which can be excreted.[26] The formation of the reactive epoxide is a key consideration in the toxicological assessment.

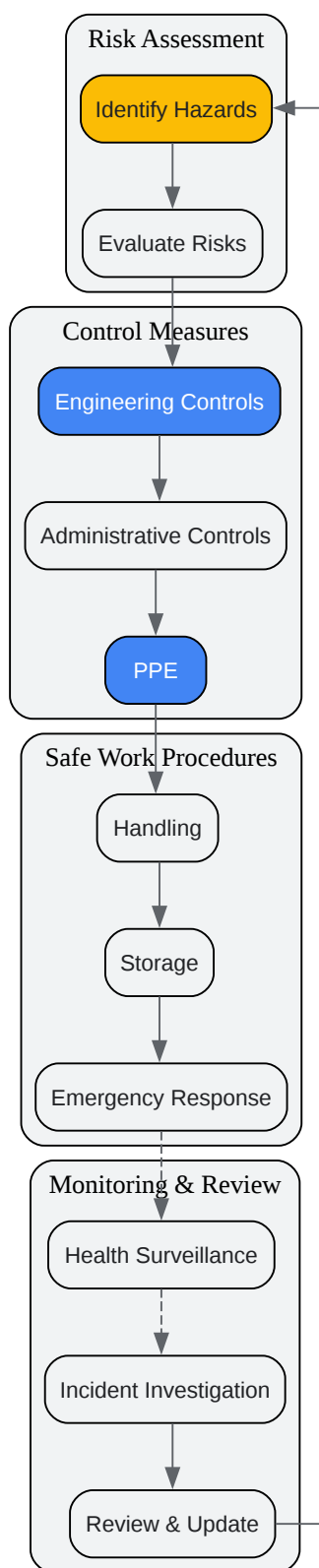


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Metabolism of **1-Hexadecene**.

Health and Safety Workflow

A logical workflow for ensuring health and safety when working with **1-Hexadecene** involves a cyclical process of assessment, control, and review.



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Health and Safety Management Workflow for **1-Hexadecene**.

Handling and Safety Precautions

Engineering Controls

- Work in a well-ventilated area. Use local exhaust ventilation to control airborne concentrations.

Personal Protective Equipment (PPE)

- Gloves: Wear neoprene or nitrile rubber gloves.
- Eye Protection: Use chemical safety goggles. Contact lenses should not be worn.
- Skin and Body Protection: Wear suitable protective clothing.
- Respiratory Protection: If inhalation is a risk, use a NIOSH-certified respirator.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Prevent the formation of aerosols.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[6\]](#)

- Skin Contact: Remove contaminated clothing. Wash skin with plenty of soap and water. Get medical attention if irritation develops or persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[6]
- Ingestion: Do NOT induce vomiting.[6] If vomiting occurs, keep head low so that stomach content doesn't get into the lungs. Call a physician or poison control center immediately.[6]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent entry into sewers and public waters.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable container for disposal.[6]

Regulatory Information

1-Hexadecene is listed on several international chemical inventories, including:

- USA: Toxic Substances Control Act (TSCA)
- Europe: European Inventory of Existing Commercial Chemical Substances (EINECS)
- Canada: Domestic Substances List (DSL)
- Australia: Australian Inventory of Chemical Substances (AICS)
- China: Inventory of Existing Chemical Substances in China (IECSC)
- Japan: Existing and New Chemical Substances (ENCS)
- Korea: Existing Chemicals List (ECL)

- Philippines: Philippine Inventory of Chemicals and Chemical Substances (PICCS)

This guide is intended to provide a thorough overview of the health and safety considerations for **1-Hexadecene**. It is crucial to consult the specific Safety Data Sheet (SDS) for the product you are using and to conduct a thorough risk assessment for your specific application. Always adhere to institutional and regulatory safety protocols.

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